

"Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] Sulfone solubility data"

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Compound of Interest

Compound Name: *Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] Sulfone*

CAS No.: 53714-39-9

Cat. No.: B1266683

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An In-Depth Technical Guide to the Solubility of **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] Sulfone** for Researchers, Scientists, and Drug Development Professionals

Introduction

Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone (CAS No. 53714-39-9) is a brominated aromatic sulfone.[1] Structurally, it belongs to the broader class of brominated flame retardants (BFRs), a diverse group of organobromine compounds added to materials to inhibit, suppress, or delay combustion.[2][3] BFRs are utilized in a wide array of consumer and industrial products, including plastics, textiles, and electronics.[4] The sulfone group, flanked by two substituted phenyl rings, imparts a specific chemical reactivity and three-dimensional structure that, along with the bromine and hydroxyethoxy moieties, dictates its physicochemical properties.

Understanding the solubility of this compound is a critical first step in a variety of research and development applications. For toxicologists and environmental scientists, solubility data is essential for assessing its environmental fate, persistence, and potential for bioaccumulation.

[3][5] For chemists and material scientists, this information is fundamental for designing reaction conditions, purification protocols, and formulation strategies. This guide provides a comprehensive overview of the known solubility of **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone**, offers insights based on analogous structures, and presents detailed experimental protocols for its empirical determination.

Physicochemical Properties

A summary of the key physicochemical properties of **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone** is presented in the table below. These properties are foundational to understanding its solubility behavior.

Property	Value	Source(s)
Synonyms	Bis[3,5-dibromo-4-(2-hydroxyethoxy)phenyl] Sulfone; 2,2'-(4,4'-sulfonylbis(2,6-dibromo-4,1-phenylene))bis(oxy)diethanol	[6]
CAS Number	53714-39-9	[1][7]
Molecular Formula	C ₁₆ H ₁₄ Br ₄ O ₆ S	[1][7]
Molecular Weight	653.96 g/mol	[1][7]
Appearance	White to almost white powder/crystal	[1]
Purity	>96.0% (by GC)	[1]
Known Solubility	Soluble in Dimethylformamide (DMF)	[6][7]

The molecular structure is characterized by a central sulfonyl group (SO₂) creating a V-shape, with two identical substituted phenyl rings attached. Each phenyl ring is heavily substituted with two bromine atoms and a 2-hydroxyethoxy group. The presence of four bromine atoms significantly increases the molecular weight and is expected to contribute to low aqueous solubility, a common characteristic of polybrominated compounds.[5] Conversely, the two

hydroxyl (-OH) and two ether (-O-) functionalities in the hydroxyethoxy groups can participate in hydrogen bonding, potentially increasing solubility in polar protic and aprotic solvents compared to a non-functionalized analogue.

Solubility Profile of Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] Sulfone

Known Qualitative Solubility Data

Direct, quantitative solubility data for **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone** is not extensively reported in peer-reviewed literature. However, chemical supplier databases consistently report that the compound is soluble in dimethylformamide (DMF).^{[6][7]} DMF is a polar aprotic solvent, suggesting that the compound's polarity is significant enough to allow dissolution in such solvents.

Inferred Solubility Characteristics

Based on its chemical structure and the general properties of related compounds, a qualitative solubility profile can be inferred:

- **Aqueous Solubility:** Expected to be very low. BFRs are generally hydrophobic and exhibit poor water solubility.^[4] For instance, the water solubility of various polybrominated diphenyl ethers (PBDEs) ranges from 0.00087 to 0.04 mg/L at 25 °C.^[5] The large, hydrophobic, bromine-rich core of the molecule will likely dominate over the hydrophilic character of the two hydroxyethoxy groups, leading to limited solubility in water.
- **Solubility in Organic Solvents:**
 - **Polar Aprotic Solvents:** As confirmed by its solubility in DMF, it is likely to be soluble in other polar aprotic solvents such as dimethyl sulfoxide (DMSO) and N-methyl-2-pyrrolidone (NMP). These solvents can effectively solvate the polar sulfone group and interact with the hydroxyethoxy side chains.
 - **Polar Protic Solvents:** Solubility in alcohols (e.g., methanol, ethanol) is likely to be moderate. While the hydroxyl groups can act as hydrogen bond donors and acceptors, the large non-polar surface area of the brominated rings may limit high solubility. A related compound, Bis(4-hydroxyphenyl) sulfone (Bisphenol S), is soluble in alcohols.^[8]

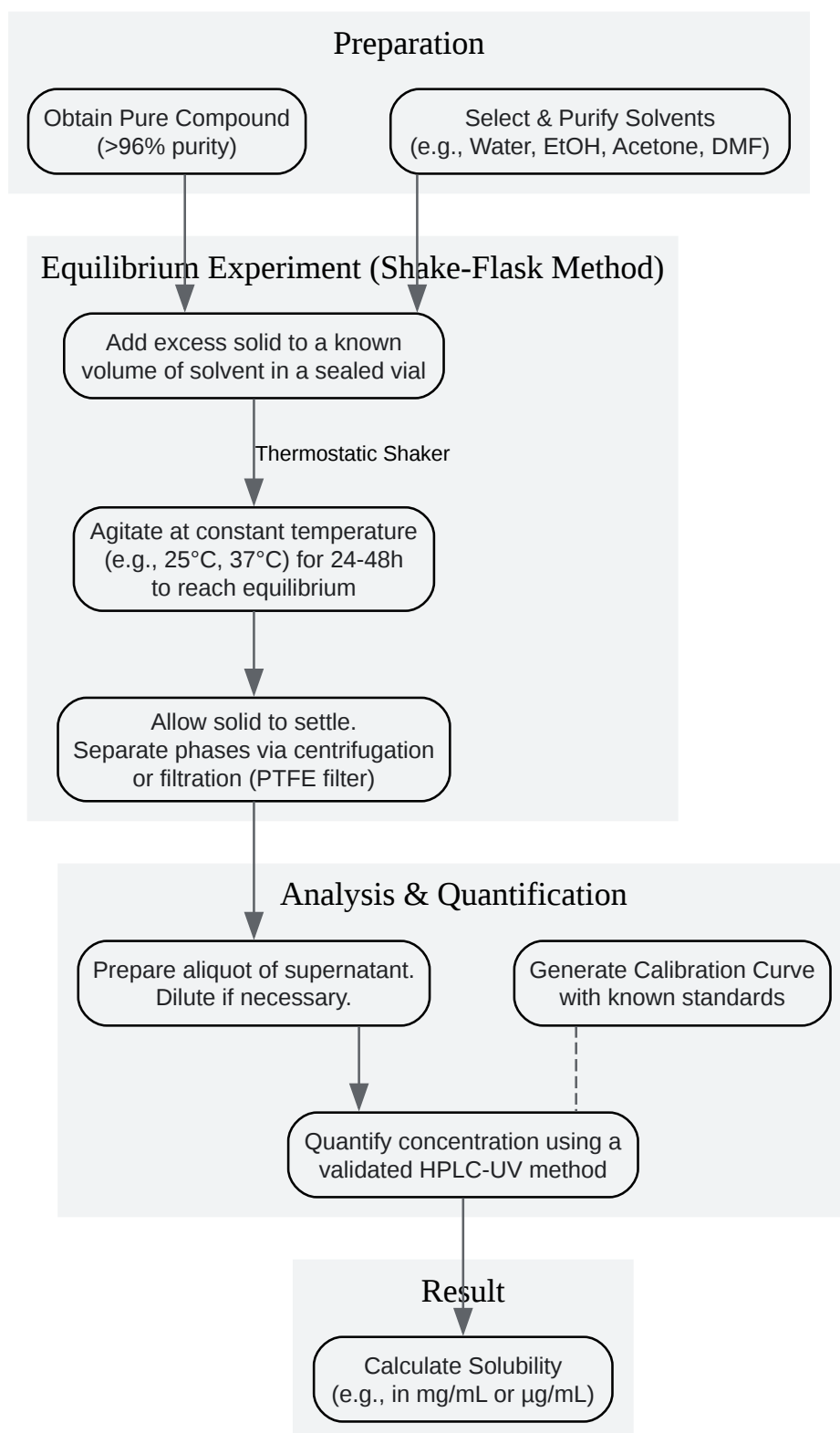
- Non-Polar Solvents: Solubility in non-polar solvents like hexane or toluene is expected to be low. Despite the lipophilic nature of the brominated rings, the polarity of the sulfone and hydroxyethoxy groups will hinder dissolution in highly non-polar media.

Experimental Protocols for Solubility Determination

To obtain quantitative solubility data, standardized experimental methods must be employed. The choice of method often depends on the expected solubility range and the properties of the compound. For a sparingly soluble compound like **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone**, the shake-flask method is the gold standard for determining thermodynamic equilibrium solubility.^[9]

Workflow for Solubility Determination

The following diagram outlines a typical workflow for determining the solubility of a compound like **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone**.



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Caption: Experimental workflow for determining thermodynamic solubility.

Detailed Step-by-Step Protocol: Shake-Flask Method

1. Materials and Reagents:

- **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone** (purity > 96%)[1]
- Selected solvents (e.g., deionized water, ethanol, methanol, acetone, acetonitrile, dimethylformamide) of analytical or HPLC grade.
- Thermostatic shaker water bath or incubator.
- Calibrated analytical balance.
- Glass vials with PTFE-lined screw caps.
- Centrifuge.
- Syringes and syringe filters (e.g., 0.22 µm PTFE).
- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

2. Procedure:

- **Preparation of Solutions:** Add an excess amount of **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone** to a series of vials containing a precisely known volume of each test solvent. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- **Equilibration:** Seal the vials tightly and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the vials for a predetermined period, typically 24 to 48 hours, to ensure that equilibrium is reached between the dissolved and undissolved solute.[9]
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle. For robust separation, centrifuge the vials at a moderate speed.

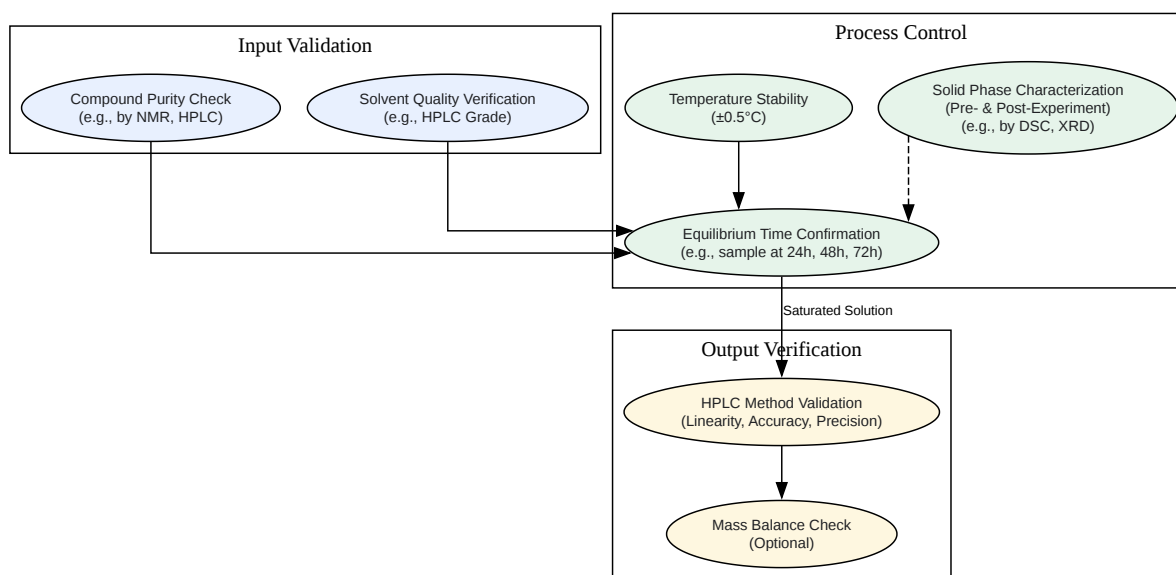
- Sampling: Carefully withdraw a clear aliquot of the supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial. This step is critical to remove any suspended solid particles.
- Quantification:
 - Prepare a series of standard solutions of the compound in a suitable solvent (in which it is freely soluble, like DMF) at known concentrations.
 - Develop a suitable HPLC-UV method for quantification. A reversed-phase C18 column is often suitable for aromatic sulfones.^[10] The mobile phase could be a gradient of acetonitrile and water. The UV detection wavelength should be set to a λ_{max} of the compound, which for a related compound is around 295 nm.^[8]
 - Generate a calibration curve by injecting the standard solutions.
 - Inject the filtered sample (diluted if necessary) into the HPLC system and determine its concentration by interpolating from the calibration curve.

3. Data Analysis:

- Calculate the solubility as the mean concentration from at least three replicate experiments for each solvent and temperature.
- Express the solubility in appropriate units, such as mg/mL, g/L, or mol/L.

Logical Framework for Method Validation

To ensure the trustworthiness of the generated solubility data, the entire protocol must be self-validating.



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Caption: Self-validating system for solubility determination.

- **Equilibrium Confirmation:** To confirm that equilibrium has been reached, samples can be taken at multiple time points (e.g., 24h, 48h, and 72h). The concentration should be consistent across the later time points.
- **Solid State Analysis:** It is good practice to analyze the solid phase before and after the experiment (e.g., using DSC or XRD) to check for any polymorphic transformations or solvate formation, which could affect the solubility value.
- **Analytical Method Validation:** The HPLC method used for quantification must be validated for linearity, accuracy, and precision according to standard guidelines to ensure reliable

concentration measurements.

Conclusion

While specific quantitative solubility data for **Bis[4-(2-hydroxyethoxy)-3,5-dibromophenyl] sulfone** is scarce in the public domain, a scientifically sound profile can be inferred from its molecular structure and the properties of related brominated flame retardants and aromatic sulfones. The compound is known to be soluble in DMF and is anticipated to have very low aqueous solubility while showing moderate solubility in other polar organic solvents. For researchers requiring precise quantitative data, this guide provides a robust, step-by-step experimental protocol based on the industry-standard shake-flask method, along with a framework for ensuring the integrity and trustworthiness of the results. This foundational data is indispensable for advancing research in drug development, material science, and environmental safety assessment involving this compound.

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